

# 1,4-Cyclohexanedione-d8 IUPAC name and synonyms

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Compound of Interest

Compound Name: 1,4-Cyclohexanedione-d8

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An In-depth Technical Guide to 1,4-Cyclohexanedione-d8

This technical guide provides a comprehensive overview of **1,4-Cyclohexanedione-d8**, a deuterated isotopologue of **1,4-cyclohexanedione**. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize labeled compounds for a variety of applications, including as internal standards in mass spectrometry-based analyses or as building blocks in the synthesis of complex deuterated molecules.

#### Nomenclature and Identification

IUPAC Name: 2,2,3,3,5,5,6,6-octadeuteriocyclohexane-1,4-dione[1].

#### Synonyms:

- 1,4-Cyclohexanedione-d8[1]
- 1,4-Cyclohexanedione-2,2,3,3,5,5,6,6-d8[1][2]
- Cyclohexane-1,4-dione-d8

## **Physicochemical Properties**

The following table summarizes the key physicochemical properties of **1,4-Cyclohexanedione- d8** and its non-deuterated analogue, **1,4-Cyclohexanedione**.



Property	1,4-Cyclohexanedione-d8	1,4-Cyclohexanedione
Molecular Formula	C <sub>6</sub> D <sub>8</sub> O <sub>2</sub>	C <sub>6</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	120.18 g/mol [1]	112.13 g/mol [3]
CAS Number	23034-25-5[1]	637-88-7
Appearance	-	White to pale-yellow solid[4][5]
Melting Point	-	77-79 °C[4][5]
Boiling Point	-	130-133 °C at 20 mmHg[4][5]
Solubility	-	Soluble in ethanol and methanol; insoluble in diethyl ether[4].
InChI Key	DCZFGQYXRKMVFG- SVYQBANQSA-N[1][2]	DCZFGQYXRKMVFG- UHFFFAOYSA-N[3]

## **Experimental Protocols**

While specific experimental protocols for the synthesis of **1,4-Cyclohexanedione-d8** are not readily available in the provided search results, a common method for the synthesis of the non-deuterated analogue involves a two-step process starting from diethyl succinate.[4][5][6] A plausible synthetic route for **1,4-Cyclohexanedione-d8** would involve the use of deuterated diethyl succinate.

General Synthesis of 1,4-Cyclohexanedione (Adaptable for d8 version):

This procedure is based on the self-condensation of diethyl succinate followed by hydrolysis and decarboxylation.[5][6][7]

Step 1: Synthesis of 2,5-Dicarbethoxy-1,4-cyclohexanedione

 A solution of sodium ethoxide is prepared by reacting sodium metal with absolute ethanol under reflux.



- Diethyl succinate is added to the hot sodium ethoxide solution, and the mixture is refluxed for an extended period (e.g., 24 hours). A precipitate of the sodium salt of the product forms.
- After cooling, the reaction mixture is neutralized with an acid (e.g., sulfuric acid), and the crude product is isolated by filtration.
- The crude product is then purified by recrystallization from a suitable solvent like ethyl acetate.

Step 2: Synthesis of 1,4-Cyclohexanedione

- The purified 2,5-dicarbethoxy-1,4-cyclohexanedione is mixed with water in a pressure vessel.
- The vessel is heated to a high temperature (e.g., 185–195 °C) for a short period (e.g., 10-15 minutes) to effect hydrolysis and decarboxylation.
- After cooling, the resulting liquid is subjected to distillation under reduced pressure to isolate the 1,4-Cyclohexanedione.
- Further purification can be achieved by recrystallization from a solvent such as carbon tetrachloride.

Note: For the synthesis of **1,4-Cyclohexanedione-d8**, one would start with diethyl succinate-d6 or a similarly deuterated precursor.

### **Applications**

1,4-Cyclohexanedione and its deuterated analogue are valuable building blocks in organic synthesis. The non-deuterated form is used in the preparation of various more complex molecules.[4] For instance, it is a precursor in the synthesis of tetracyanoquinodimethane (TCNQ).[4] It also finds application as an intermediate in the production of pharmaceuticals and liquid crystals.[8] 1,4-Cyclohexanedione-d8 is particularly useful as a labeled compound with high isotopic purity.[2]

## **Logical Synthesis Workflow**



The following diagram illustrates the logical workflow for the synthesis of 1,4-Cyclohexanedione-d8, based on the established synthesis of its non-deuterated counterpart.

Diethyl Succinate-d6 Sodium Ethoxide **Self-Condensation** (Dieckmann condensation) Forms intermediate 2,5-Dicarbethoxy-1,4-cyclohexanedione-d6 Water Hydrolysis & Decarboxylation (High Temperature) Yields crude product 1,4-Cyclohexanedione-d8 Purification (Distillation/Recrystallization) Final purified product Final Product

Logical Workflow for the Synthesis of 1,4-Cyclohexanedione-d8

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Caption: Synthesis workflow for 1,4-Cyclohexanedione-d8.



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